

Application Note: Scalable Synthesis of 3-Acetyltetrahydropyran

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Compound of Interest

Compound Name: 1-(Oxan-3-yl)ethan-1-one

CAS No.: 1443981-45-0

Cat. No.: B1422707

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Executive Summary

3-Acetyltetrahydropyran (1-(tetrahydro-2H-pyran-3-yl)ethanone) is a critical pharmacophore and building block in the synthesis of kinase inhibitors, GPCR ligands, and agrochemicals. While 4-substituted pyrans are synthetically trivial due to symmetry, the 3-substituted variants present regio-control challenges.

This guide details two scalable routes:

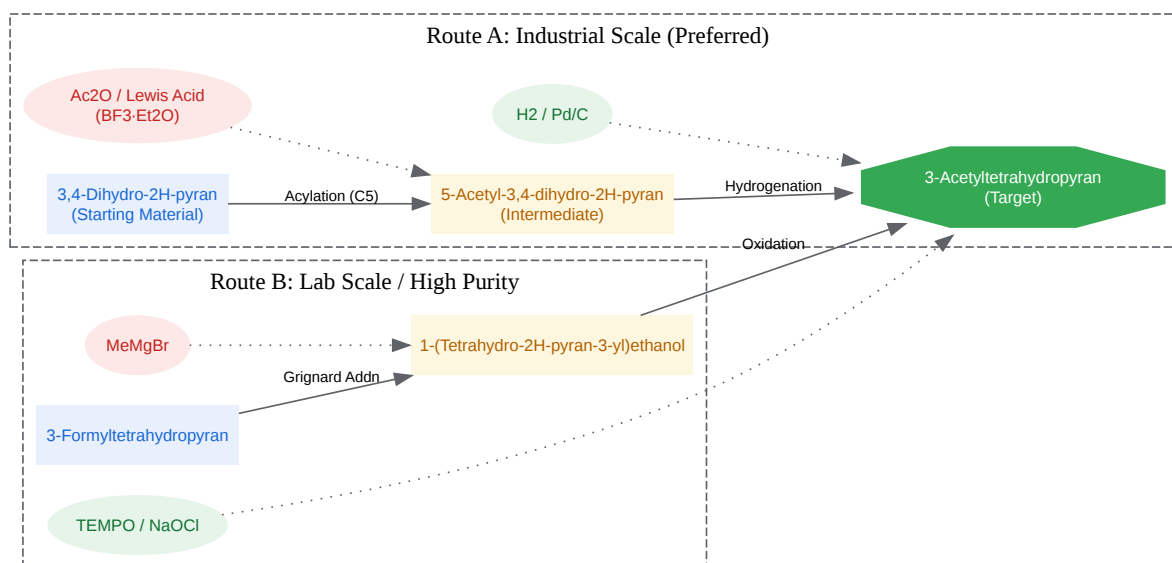
- **Route A (The "Enol Ether" Process):** A two-step industrial protocol utilizing the acylation of 3,4-dihydro-2H-pyran followed by hydrogenation. This is the preferred route for multi-kilogram scale-up due to low cost and atom economy.
- **Route B (The "Oxidative" Process):** A high-fidelity route via 3-formyltetrahydropyran, ideal for generating analytical standards or when late-stage functionalization is required.

Strategic Pathway Overview

The synthesis hinges on establishing the carbon-carbon bond at the C3 position, which is sterically less favored than the C4 position and less electronically activated than the C2 (anomeric) position.

Pathway Visualization

The following diagram illustrates the mechanistic flow for the recommended Route A and the alternative Route B.



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Caption: Mechanistic comparison of direct acylation/reduction (Route A) vs. Grignard/oxidation (Route B).

Detailed Experimental Protocols

Route A: Acylation of 3,4-Dihydro-2H-pyran (Industrial Standard)

This route exploits the enol ether character of 3,4-dihydro-2H-pyran (DHP). Electrophilic attack occurs preferentially at the

-carbon (C5), which, upon hydrogenation, corresponds to the C3 position of the saturated ring.

Step 1: Synthesis of 5-Acetyl-3,4-dihydro-2H-pyran

Mechanism: Friedel-Crafts acylation. Safety Note: The reaction is exothermic. DHP can polymerize violently with strong acids if not controlled.

- Reagents:
 - 3,4-Dihydro-2H-pyran (DHP) [CAS: 110-87-2]
 - Acetic Anhydride (
)
 - Boron Trifluoride Diethyl Etherate (
) or Zinc Chloride (
)
 - Solvent: Dichloromethane (DCM) or Toluene (greener alternative)
- Protocol:
 - Setup: Equip a 2L 3-neck round-bottom flask with a mechanical stirrer, internal thermometer, and addition funnel under

atmosphere.
 - Charge: Add Acetic Anhydride (1.2 equiv) and anhydrous DCM (5 vol). Cool to 0°C.
 - Catalyst Addition: Add

(0.1 equiv) dropwise, maintaining temperature

.

- Substrate Addition: Add DHP (1.0 equiv) dropwise over 60 minutes. Crucial: The rate must be controlled to keep the internal temperature below 10°C to prevent polymerization.
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1) or GC-MS.
- Quench: Pour the reaction mixture into ice-cold saturated solution. Stir vigorously for 30 minutes to hydrolyze excess anhydride.
- Workup: Separate phases. Extract aqueous layer with DCM. Wash combined organics with brine, dry over , and concentrate
- Purification: Vacuum distillation (approx. 70-80°C at 10 mmHg) yields the intermediate as a pale yellow oil.

Step 2: Hydrogenation to 3-Acetyltetrahydropyran

Mechanism: Heterogeneous catalytic hydrogenation.

- Reagents:
 - 5-Acetyl-3,4-dihydro-2H-pyran (from Step 1)
 - 10% Palladium on Carbon (Pd/C) (5 wt% loading)
 - Solvent: Ethanol or Methanol[1]
 - Hydrogen Gas ()
- Protocol:

- Setup: High-pressure hydrogenation reactor (Parr shaker or autoclave).
- Charge: Dissolve the intermediate in Ethanol (10 vol). Add 10% Pd/C catalyst (5 wt% relative to substrate).
- Hydrogenation: Purge vessel with

(3x), then

(3x). Pressurize to 40 psi (approx. 3 bar).
- Reaction: Agitate at room temperature for 6-12 hours. Monitor uptake.
- Filtration: Filter the mixture through a Celite pad to remove the catalyst. Safety: Do not let the catalyst dry out (pyrophoric).
- Isolation: Concentrate the filtrate under reduced pressure.
- Final Purification: Fractional distillation yields 3-acetyltetrahydropyran as a colorless liquid.

Route B: Grignard Addition & Oxidation (High Purity/Lab Scale)

This route is preferred when avoiding high-pressure equipment or when starting from the commercially available 3-formyltetrahydropyran.

Step 1: Grignard Addition

- Reagents: 3-Formyltetrahydropyran, Methylmagnesium Bromide (3M in ether), THF.
- Protocol: Standard Grignard addition at -78°C to 0°C. Quench with

. Yields 1-(tetrahydro-2H-pyran-3-yl)ethanol.

Step 2: TEMPO Oxidation

- Reagents: Alcohol intermediate, TEMPO (1 mol%), NaOCl (bleach), KBr (catalytic), DCM/Water biphasic system.

- Protocol:
 - Dissolve alcohol in DCM. Add TEMPO and KBr dissolved in water.
 - Cool to 0°C. Add buffered NaOCl (pH 9) dropwise.
 - Stir vigorously. The orange color of oxidized TEMPO indicates active catalysis.
 - Quench with sodium thiosulfate. Extract and distill.

Process Data & Specifications

Yield Comparison

Parameter	Route A (Acylation/H ₂)	Route B (Grignard/Ox)
Overall Yield	65 - 75%	50 - 60%
Step Count	2	2 (from 3-formyl)
Atom Economy	High	Moderate (Stoichiometric oxidants)
Scalability	Excellent (Multi-kg)	Good (Gram to kg)
Cost Driver	DHP (Cheap)	3-Formyl-THP (Expensive)

Analytical Specifications (Expected)

- Appearance: Clear, colorless liquid.
- Boiling Point: ~78-82°C at 15 mmHg.
- ¹H NMR (400 MHz, CDCl₃):
3.8-3.9 (m, 2H), 3.4-3.5 (m, 2H), 2.5-2.6 (m, 1H, H-3), 2.15 (s, 3H,), 1.9-1.5 (m, 4H).
- GC Purity: >98.0% (area %).[\[2\]](#)

Troubleshooting & Critical Parameters

Polymerization of DHP (Route A)

- Symptom: Formation of a viscous, gummy residue during acylation.
- Cause: Temperature spike or excess Lewis Acid.
- Fix: Ensure temperature stays during addition. Use diluted DHP feed.

Incomplete Hydrogenation (Route A)

- Symptom: Presence of olefinic protons in NMR (5-6 ppm region).
- Cause: Catalyst poisoning or insufficient pressure.
- Fix: Use fresh Pd/C. Ensure sulfur-free reagents (sulfur poisons Pd). Increase pressure to 60 psi.

Over-Oxidation (Route B)

- Symptom: Formation of carboxylic acid (3-tetrahydropyranyl acetic acid).
- Cause: Excess NaOCl or lack of pH control.
- Fix: Maintain pH at 8.5-9.5 using buffer. Monitor oxidant addition strictly.

References

- Acylation of Dihydropyrans
 - Title: "Reactions of 5-formyl- and 5-acyl-3,4-dihydro-2H-pyrans and their annelated analogs with nucleophiles."
 - Source: Chemistry of Heterocyclic Compounds, 2018.

- URL:[[Link](#)]
- Relevance: Validates the stability and reactivity of the 5-acyl-DHP intermedi
- General Tetrahydropyran Synthesis
 - Title: "Synthesis of 3,4-dihydro-2H-pyrans."[3][4][5]
 - Source:Organic Chemistry Portal.
 - URL:[[Link](#)]
 - Relevance: Provides background on the precursors and alternative ring-closing met
- Hydrogenation Protocols
 - Title: "Production process of tetrahydropyran compound."[3][4][6][7][8]
 - Source: US P
 - URL
 - Relevance: Describes industrial conditions for hydrogenating pyran rings using Group VIII c
- Oxidation Methodologies (TEMPO)

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Sources

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- 2. CN105566257A - Industrial preparation method of acetyl tetrahydrofuran with high optical purity - Google Patents [patents.google.com]
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- [4. 3,4-Dihydro-2H-pyran synthesis \[organic-chemistry.org\]](#)
- [5. Synthesis of \(R\)-3,4-dihydro-2H-pyran-2-carboxaldehyde: application to the synthesis of potent adenosine A2A and A3 receptor agonist - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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